

protocol for handling and storage of hydrazine nitrate

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Compound of Interest

Compound Name: hydrazine nitrate

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Application Notes and Protocols for Hydrazine Nitrate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Hydrazine nitrate is a powerful energetic material and a versatile reagent in chemical synthesis.[1] It is the salt formed from the reaction of hydrazine and nitric acid.[2] Due to its high energy content, it is classified as an explosive and requires careful handling and storage. [2][3] These application notes provide detailed protocols for the safe handling, storage, synthesis, and disposal of **hydrazine nitrate** in a laboratory setting. Additionally, its properties and applications in chemical synthesis are outlined.

Properties of Hydrazine Nitrate

Hydrazine nitrate exists as a white crystalline solid and is highly soluble in water.[2][3] It is also soluble in hydrazine but has low solubility in alcohols.[2] The compound is known to exist in two crystalline forms: a stable α -form and an unstable β -form.[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **hydrazine nitrate** is presented in the table below.

Property	Value	References
Chemical Formula	$\text{N}_2\text{H}_4 \cdot \text{HNO}_3$ or $\text{N}_2\text{H}_5\text{NO}_3$	[2][3]
Molar Mass	95.06 g/mol	
Appearance	White crystalline solid	[2]
Melting Point	70.7 °C (α -form)	
Density	1.66 g/cm ³ (α -form)	
Solubility in Water	Highly soluble	[2]
Solubility in Alcohols	Low	[2]
Hygroscopicity	Strong	[2]

Energetic Properties

Hydrazine nitrate is a high-performance explosive. Its energetic properties are summarized in the following table.

Property	Value	References
Heat of Formation (solid)	-138.5 kJ/mol	
Explosion Temperature	307 °C (50% detonation)	[1]
Detonation Velocity	8.69 km/s (at 1.6 g/cm ³)	[3]
Impact Sensitivity	Moderate	
Friction Sensitivity	Moderate	

Experimental Protocols

Synthesis of Hydrazine Nitrate

Hydrazine nitrate can be synthesized by the direct reaction of hydrazine with nitric acid or through a double decomposition reaction.

2.1.1. Direct Synthesis from Hydrazine and Nitric Acid

This method involves the careful neutralization of hydrazine with nitric acid.

- Materials:
 - Hydrazine hydrate ($\text{N}_2\text{H}_4 \cdot \text{H}_2\text{O}$)
 - Nitric acid (HNO_3 , 60-70%)
 - Methanol or Ethanol (optional, for recrystallization)
 - Ice bath
 - Stirring plate and stir bar
 - pH meter or pH indicator strips
 - Büchner funnel and filter paper
 - Beakers and Erlenmeyer flasks
- Procedure:
 - In a fume hood, place a beaker containing a determined amount of hydrazine hydrate in an ice bath on a stirring plate.
 - Slowly add nitric acid dropwise to the stirring hydrazine hydrate solution. The reaction is exothermic, so maintain the temperature below 40°C.
 - Monitor the pH of the solution. Continue adding nitric acid until the pH is neutral (pH 7).
 - Once neutralized, the solution contains dissolved **hydrazine nitrate**. To isolate the solid, the solution can be concentrated by gentle heating (below 60°C) under reduced pressure, followed by cooling to induce crystallization.
 - Collect the precipitated **hydrazine nitrate** crystals by vacuum filtration using a Büchner funnel.
 - Wash the crystals with a small amount of cold methanol or ethanol to remove impurities.

- Dry the crystals in a desiccator at room temperature. Do not heat to dry.

2.1.2. Synthesis by Double Decomposition

This method avoids the direct use of concentrated acids.

- Materials:
 - Hydrazine sulfate ($(\text{N}_2\text{H}_5)_2\text{SO}_4$)
 - Barium nitrate ($\text{Ba}(\text{NO}_3)_2$) or Calcium nitrate ($\text{Ca}(\text{NO}_3)_2$)
 - Deionized water
 - Stirring plate and stir bar
 - Büchner funnel and filter paper
 - Beakers
- Procedure:
 - Prepare separate aqueous solutions of hydrazine sulfate and barium nitrate (or calcium nitrate).
 - Slowly add the barium nitrate solution to the stirring hydrazine sulfate solution.
 - A white precipitate of barium sulfate (or calcium sulfate) will form.
 - Continue stirring for 30-60 minutes to ensure complete precipitation.
 - Filter the mixture to remove the insoluble sulfate salt. The filtrate is an aqueous solution of **hydrazine nitrate**.
 - Isolate the solid **hydrazine nitrate** as described in the direct synthesis method (steps 4-7).

Recrystallization for Purification

For high-purity **hydrazine nitrate**, recrystallization is recommended.

- Procedure:
 - Dissolve the crude **hydrazine nitrate** in a minimum amount of hot deionized water (around 60°C).
 - Once fully dissolved, allow the solution to cool slowly to room temperature.
 - Further cooling in an ice bath will promote maximum crystal formation.
 - Collect the purified crystals by vacuum filtration.
 - Wash the crystals with a small amount of a cold solvent in which **hydrazine nitrate** is sparingly soluble, such as ethanol.
 - Dry the purified crystals in a desiccator.

Protocol for Handling and Storage

Due to its explosive and toxic nature, strict safety protocols must be followed.

- Personal Protective Equipment (PPE):
 - Safety goggles (chemical splash proof)
 - Face shield
 - Flame-retardant lab coat
 - Chemical-resistant gloves (nitrile or neoprene)
 - Closed-toe shoes
- Handling:
 - Always handle **hydrazine nitrate** in a designated area, such as a chemical fume hood.
 - Use non-sparking tools (e.g., plastic or ceramic spatulas).
 - Avoid friction, impact, and electrostatic discharge.

- Work with the smallest quantities necessary for the experiment.
- Ensure all equipment is clean and free from contaminants, especially oxidizing agents and metals.
- Storage:
 - Store **hydrazine nitrate** in a cool, dry, well-ventilated area.
 - Keep it away from heat, sparks, open flames, and direct sunlight.
 - Store in a tightly sealed, non-metallic container.
 - Segregate from incompatible materials (see Section 3).
 - The storage area should be clearly labeled with "Explosive" and "Toxic" warnings.
 - Do not store for prolonged periods.[\[3\]](#)

Spill Cleanup Protocol

- Immediate Actions:
 - Evacuate the immediate area.
 - Alert others and the laboratory supervisor.
 - If the spill is large or involves a fire, activate the fire alarm and evacuate the building.
 - Only trained personnel with appropriate PPE should handle the cleanup.
- Cleanup Procedure for Small Spills:
 - Wear the full PPE as described in section 2.3.
 - For solid spills, carefully sweep the material with a soft, natural-bristle brush and place it into a designated waste container. Avoid creating dust.

- For liquid spills (solutions of **hydrazine nitrate**), absorb the spill with an inert absorbent material like vermiculite or sand.
- The contaminated absorbent should then be transferred to a designated waste container.
- Decontaminate the spill area with a 5% aqueous solution of sodium hypochlorite or calcium hypochlorite to neutralize any residual hydrazine.[4]
- Wash the area with soap and water.

Disposal Protocol

- Waste Collection:
 - All **hydrazine nitrate** waste, including contaminated materials, must be collected in a clearly labeled, sealed, and compatible waste container.
 - Do not mix with other chemical waste.
- Disposal Method:
 - **Hydrazine nitrate** waste is considered hazardous and must be disposed of through the institution's hazardous waste management program.
 - A common method for the destruction of small quantities of hydrazine compounds is through chemical neutralization with an oxidizing agent like a dilute solution of sodium hypochlorite or calcium hypochlorite.[4] This should only be performed by trained personnel.

Safety Information

Hazards

- Explosive: **Hydrazine nitrate** is a powerful explosive that can be initiated by heat, shock, or friction.
- Toxic: It is highly toxic if ingested, inhaled, or absorbed through the skin.[3]
- Corrosive: It can cause severe burns to the skin and eyes.

Incompatible Materials

Hydrazine nitrate is incompatible with a wide range of materials. Contact with these substances can lead to violent reactions, fire, or explosion.

- Oxidizing agents: (e.g., peroxides, chlorates, nitrates)
- Acids: (can lead to the formation of more sensitive compounds)
- Metals and metal salts: (can catalyze decomposition)
- Organic materials: (can form explosive mixtures)

First Aid

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Applications in Chemical Synthesis

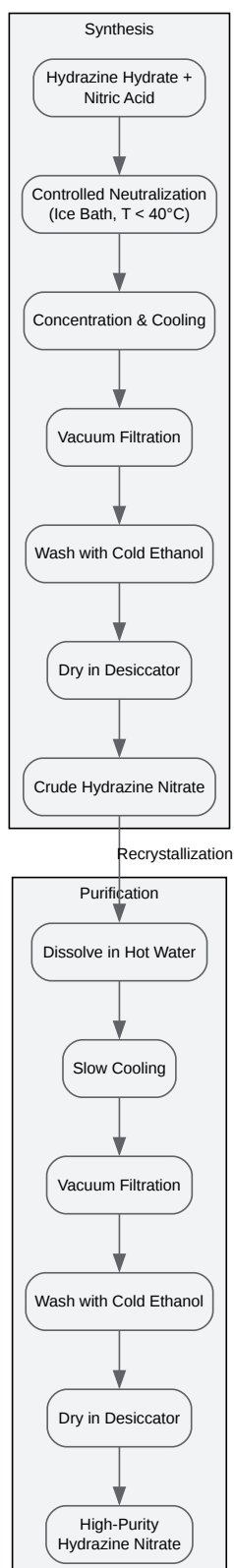
While primarily known as an energetic material, **hydrazine nitrate** serves as a reagent in the synthesis of various nitrogen-containing compounds.^[1] Its utility in organic and inorganic synthesis is of interest to researchers in drug development and materials science.

- Synthesis of Heterocyclic Compounds: Hydrazine and its derivatives are fundamental building blocks for a wide array of heterocyclic compounds, such as pyrazoles, pyridazines, and triazoles, which are common scaffolds in pharmaceuticals.^[5]

- Formation of Metal Complexes: **Hydrazine nitrate** is used to synthesize metal-hydrazine complexes. These complexes are studied for their energetic properties and as precursors for the synthesis of nano-materials.[\[6\]](#)
- Reducing Agent: The hydrazine moiety can act as a reducing agent in certain chemical transformations.[\[1\]](#)

Visualizations

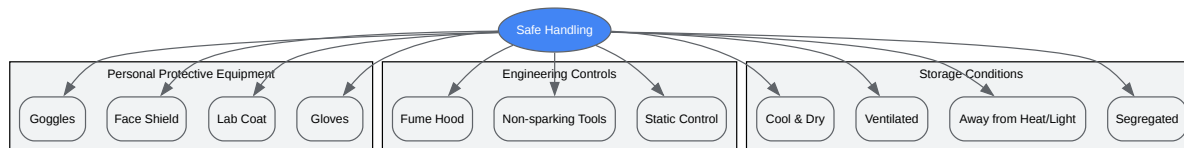
Experimental Workflow: Synthesis of Hydrazine Nitrate



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Caption: Workflow for the synthesis and purification of **hydrazine nitrate**.

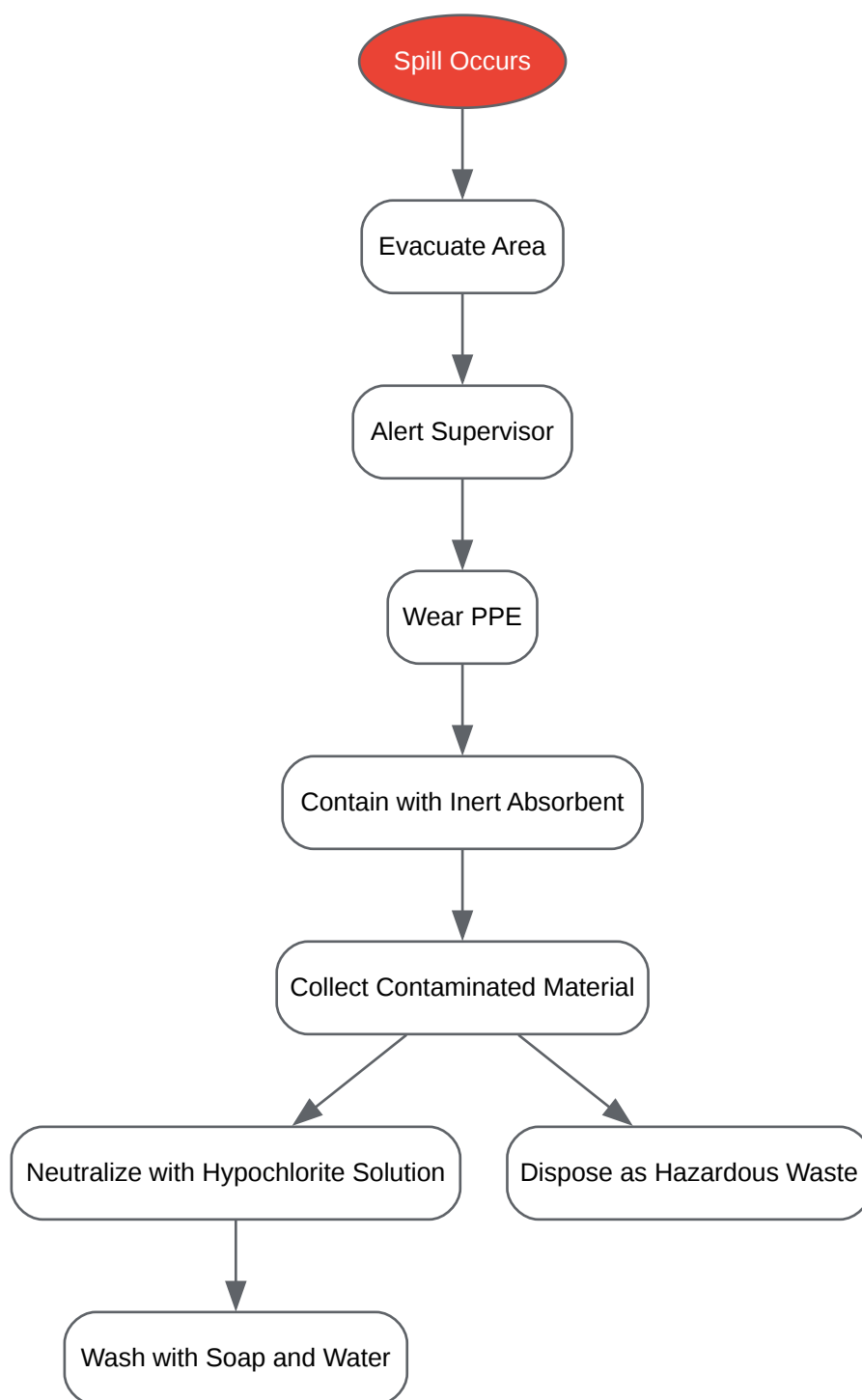
Logical Relationship: Safe Handling and Storage



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Caption: Key elements for the safe handling and storage of **hydrazine nitrate**.

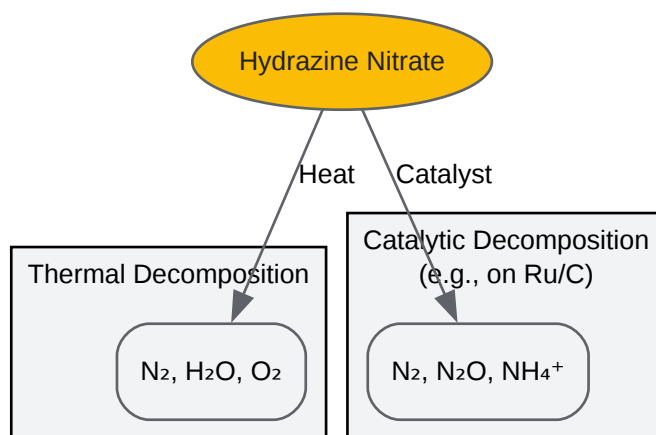
Experimental Workflow: Spill Cleanup



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Caption: Step-by-step workflow for the cleanup of a **hydrazine nitrate** spill.

Signaling Pathway: Decomposition of Hydrazine Nitrate



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Caption: Simplified decomposition pathways of **hydrazine nitrate**.^{[6][7]}

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